

Personal protective equipment for handling Prisma VLC Dycal

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Compound of Interest

Compound Name: Prisma VLC Dycal

Cat. No.: B1167875

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Essential Safety and Handling Guide for Prisma VLC Dycal

This guide provides crucial safety and logistical information for the proper handling and disposal of **Prisma VLC Dycal** in a laboratory setting. The following procedures are based on the manufacturer's Safety Data Sheet (SDS) to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE) and Safety Measures

When handling **Prisma VLC Dycal**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

Operational Plan:

- Eye Protection: Safety glasses are required to protect against potential splashes.[1]
- Hand Protection: Wear impermeable and resistant protective gloves.[1]
- Skin Protection: Protective work clothing should be worn.[1] In case of skin contact, immediately wash the affected area with soap and water.[1] If skin irritation develops, seek medical advice.[1] Contaminated clothing should be removed and washed before reuse.[1]

- Hand Hygiene: Wash hands thoroughly after handling the material.[\[1\]](#)

Handling and Storage Protocols

Proper handling and storage are essential to maintain the integrity of **Prisma VLC Dycal** and to prevent accidents.

Procedural Guidance:

- Intended Use: This product is intended for dental use only and should be handled by trained professionals.[\[1\]](#)
- General Handling: Observe normal care when working with chemicals.[\[1\]](#)
- Storage Conditions:
 - Store only in the original, tightly sealed package.[\[1\]](#)
 - Keep in a dry area.[\[1\]](#)
 - Protect from direct light exposure.[\[1\]](#)
 - Store away from food and beverages.[\[1\]](#)

Disposal Plan

Adherence to proper disposal regulations is critical to prevent environmental contamination.

Step-by-Step Disposal:

- Waste Classification: Treat **Prisma VLC Dycal** as solid waste.
- Containment: Place the waste material in a closed container.[\[1\]](#)
- Regulatory Compliance: Dispose of the material in accordance with all federal, state, and local regulations.[\[1\]](#)
- Prohibited Disposal Methods:

- Do not dispose of with household garbage.[\[1\]](#)
- Do not allow the product to reach the sewage system.[\[1\]](#)

Quantitative Data from Safety Data Sheet

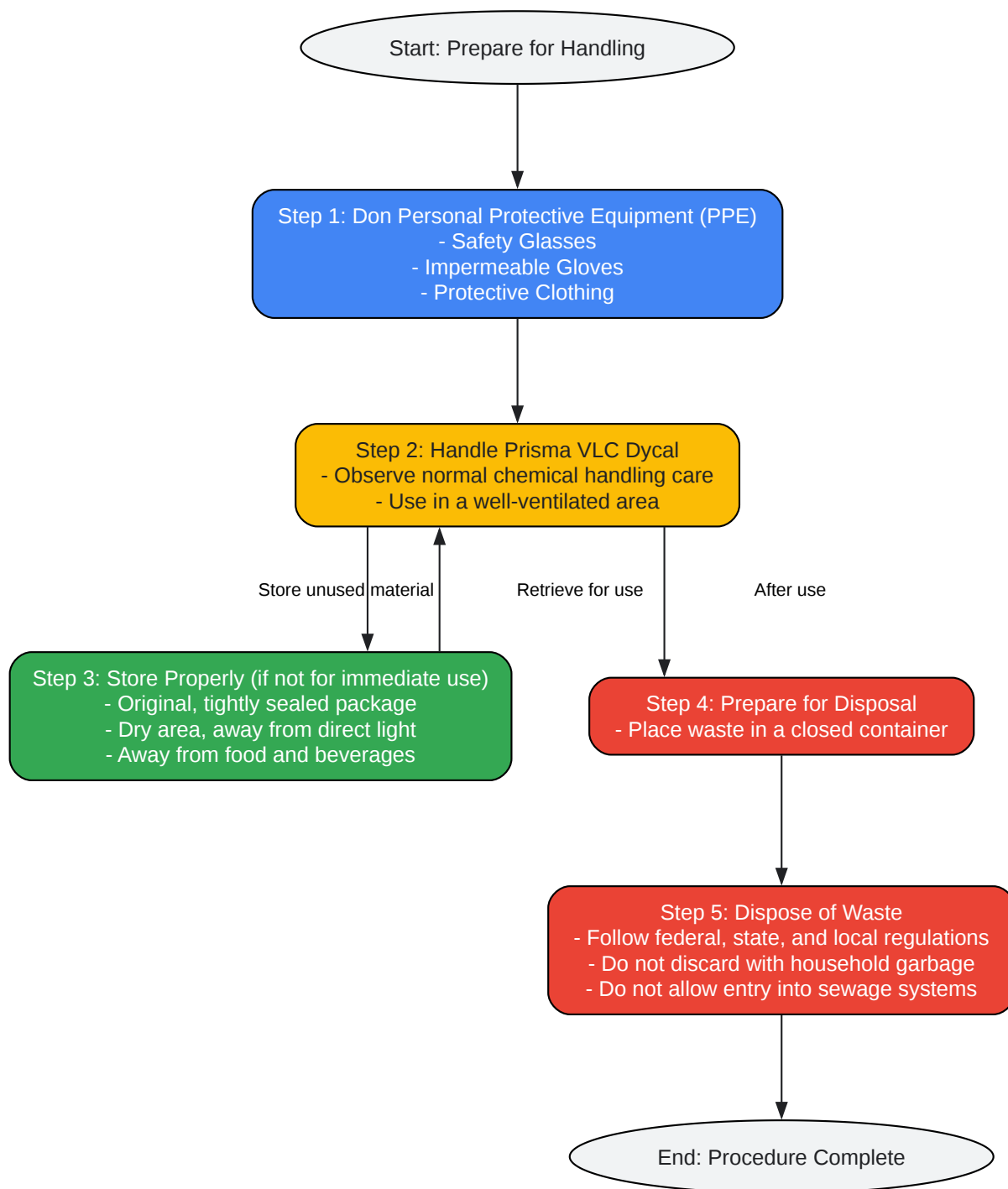
The following table summarizes the hazardous components found in **Prisma VLC Dycal** and their respective exposure limits as provided in the Safety Data Sheet.

Hazardous Component	C.A.S. Number	Exposure Limits	Percentage
Urethane dimethacrylate resin	105883-40-7	Not Established	< 65%
Polymerizable dimethacrylate resins	109-16-0	Not Established	< 10%
Barium Sulfate	7727-43-7	10 mg/m ³	< 25%
Calcium Hydroxide	1305-62-0	5 mg/m ³	< 25%

Note on Experimental Protocols: A review of publicly available literature did not yield specific, detailed experimental protocols for the handling of **Prisma VLC Dycal** in a research laboratory setting. The provided guidance is based on the manufacturer's Safety Data Sheet, which outlines the necessary safety precautions for its intended use.

Safe Handling Workflow for Prisma VLC Dycal

The following diagram illustrates the logical workflow for the safe handling of **Prisma VLC Dycal**, from initial preparation to final disposal.



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A logical workflow for the safe handling of **Prisma VLC Dycal**.

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References

- 1. safcodental.com [safcodental.com]
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